

Application Notes and Protocols for FD1024 (FastDigest BstXI) Digestion of Plasmid DNA

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and application notes for the use of Thermo Scientific™ FastDigest™ BstXI (**FD1024**) for the digestion of plasmid DNA. The FastDigest system is designed for rapid and efficient DNA digestion, with all enzymes being 100% active in a universal buffer, allowing for flexible and streamlined workflows.[1]

Introduction

FastDigest BstXI is a restriction endonuclease that recognizes the sequence 5'-CCANNNNN↓NTGG-3' and cleaves the DNA as indicated.[1] It is part of the FastDigest line of enzymes, which are characterized by their ability to digest DNA in 5-15 minutes in the universal FastDigest or FastDigest Green Buffer.[1] This allows for rapid single, double, or multiple digestions in a single reaction tube, eliminating the need for sequential digestions.[1] The enzyme is ideally suited for various molecular biology applications, including cloning, and is active on plasmid, genomic, and viral DNA, as well as PCR products.[1]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for setting up a FastDigest BstXI reaction for plasmid DNA.

Table 1: Recommended Reaction Conditions



| Parameter | Condition |
|------------------------|---|
| Incubation Temperature | 37°C |
| Incubation Time | 5 minutes |
| Thermal Inactivation | 80°C for 5 minutes |
| Recommended Buffer | 1X FastDigest Buffer or 1X FastDigest Green Buffer |

Data sourced from the Thermo Fisher Scientific product manual.[1]

Table 2: Standard Reaction Setup for Plasmid DNA Digestion

| Component | Volume for 20 µL Reaction | Volume for 30 µL Reaction | Volume for 50 µL Reaction |
|---|------------------------------|------------------------------------|---------------------------------|
| Nuclease-free water | 15 μL | 17 μL | 30 μL |
| 10X FastDigest or 10X FastDigest Green Buffer | 2 μL | 2 μL | 5 μL |
| Plasmid DNA (up to 1 μg) | 2 μL | 10 μL (~0.2 μg for PCR product) | 10 μL (5 μg for genomic DNA) |
| FastDigest BstXI (1 FDU/μL) | 1 μL | 1 μL | 5 μL |
| Total Volume | 20 μL | 30 μL | 50 μL |

Note: $1 \mu L$ of FastDigest BstXI is sufficient to digest up to $1 \mu g$ of plasmid DNA in 5 minutes.[1] The volume of DNA can be adjusted based on its concentration, with a corresponding adjustment in the volume of nuclease-free water.

Table 3: Scaling Up Plasmid DNA Digestion



| DNA Amount | FastDigest Enzyme Volume | 10X FastDigest Buffer Volume | Total Reaction Volume |
|------------|-----------------------------|---------------------------------|--------------------------|
| 1 μg | 1 μL | 2 μL | 20 μL |
| 2 μg | 2 μL | 2 μL | 20 μL |
| 3 μg | 3 μL | 3 μL | 30 μL |
| 4 μg | 4 μL | 4 μL | 40 μL |
| 5 μg | 5 μL | 5 μL | 50 μL |

For larger scale digestions (e.g., 100 μ g of DNA), it is recommended to use 5-10 μ L of enzyme in a 500 μ L reaction volume and incubate for 16 hours.[2]

Experimental Protocols Standard Digestion of Plasmid DNA

This protocol is suitable for the routine digestion of up to 1 μ g of plasmid DNA.

Materials:

- FastDigest BstXI (FD1024)
- 10X FastDigest Buffer or 10X FastDigest Green Buffer
- Plasmid DNA
- Nuclease-free water
- · Microcentrifuge tubes
- Heat block or water bath set to 37°C and 80°C

Procedure:

 At room temperature, combine the following components in a microcentrifuge tube in the order listed:



- 15 μL of nuclease-free water
- 2 μL of 10X FastDigest or 10X FastDigest Green Buffer
- 2 μL of plasmid DNA (up to 1 μg)
- 1 μL of FastDigest BstXI
- Gently mix the reaction by pipetting up and down, then spin down the contents briefly.
- Incubate the reaction at 37°C for 5 minutes.
- (Optional) Inactivate the enzyme by heating the reaction at 80°C for 5 minutes.
- The digested DNA is now ready for downstream applications. If FastDigest Green Buffer was
 used, the reaction can be loaded directly onto an agarose gel for analysis.[1]

Double Digestion with another FastDigest Enzyme

All FastDigest enzymes are 100% active in the universal FastDigest buffer, enabling efficient double digestions.

Procedure:

- Follow the standard protocol (3.1), but in step 1, add 1 μL of each FastDigest enzyme.
- The combined volume of enzymes should not exceed 1/10th of the total reaction volume.[1]
- Incubate at 37°C for 5-15 minutes, according to the recommendations for the specific enzymes.

Important Considerations

- Methylation Sensitivity: FastDigest BstXI cleavage is impaired by overlapping dcm methylation. To avoid this, it is recommended to use a dam-, dcm- E. coli strain for plasmid propagation, such as GM2163.[1]
- FastDigest Green Buffer: This buffer includes a density reagent and two tracking dyes (blue and yellow), allowing for direct loading of the reaction mixture onto an agarose gel.[1][2] The







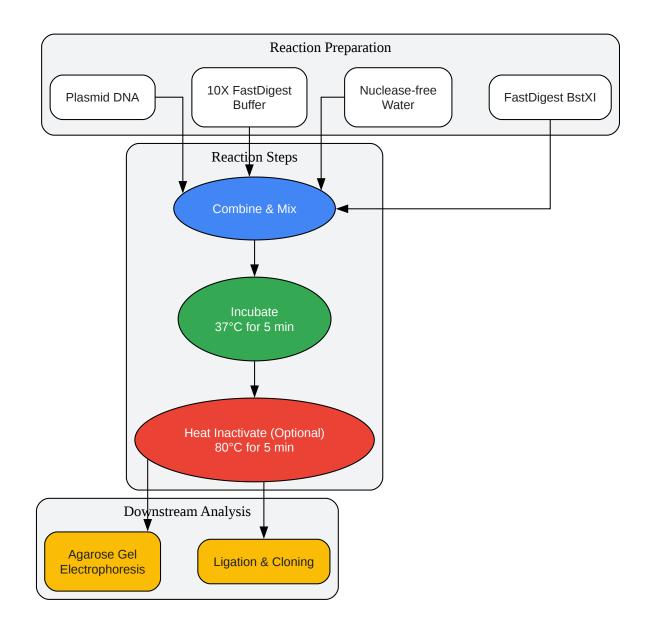
blue dye migrates with 3-5 kb DNA fragments, while the yellow dye migrates faster than 10 bp fragments in a 1% agarose gel.[1] For applications requiring fluorescence analysis, the colorless FastDigest Buffer is recommended.[1]

- Star Activity: While FastDigest enzymes are designed to not show star activity even in prolonged incubations, it is good practice to follow the recommended protocol.[1] Star activity can be influenced by factors such as high glycerol concentration.[3]
- Downstream Applications: Enzymes used in common downstream applications such as ligation, blunting, and dephosphorylation reactions have 100% activity in the FastDigest and FastDigest Green Buffers.[1]

Visualized Workflow

The following diagrams illustrate the experimental workflow for a standard plasmid digestion and the decision-making process for buffer selection.

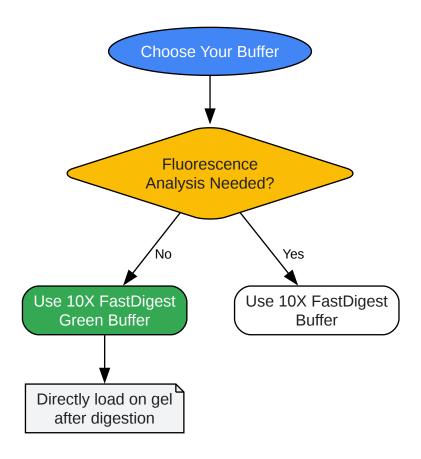




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Caption: Workflow for FastDigest BstXI plasmid DNA digestion.





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Caption: Buffer selection guide for FastDigest reactions.

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